

Application Notes and Protocols: Acylation of Phenols with 2,6-Dimethylbenzoyl Chloride

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Compound of Interest

Compound Name: 2,6-Dimethylbenzoyl chloride

Cat. No.: B1293839

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Abstract

This document provides a comprehensive guide to the O-acylation of phenols using **2,6-dimethylbenzoyl chloride**. The sterically hindered nature of **2,6-dimethylbenzoyl chloride** presents unique considerations for achieving high yields of the desired phenolic ester while avoiding common side reactions. This application note details a robust experimental protocol based on the Schotten-Baumann reaction, discusses potential competing reactions, and provides illustrative data for the acylation of various phenolic substrates. The information herein is intended to serve as a practical resource for chemists engaged in organic synthesis, medicinal chemistry, and materials science.

Introduction

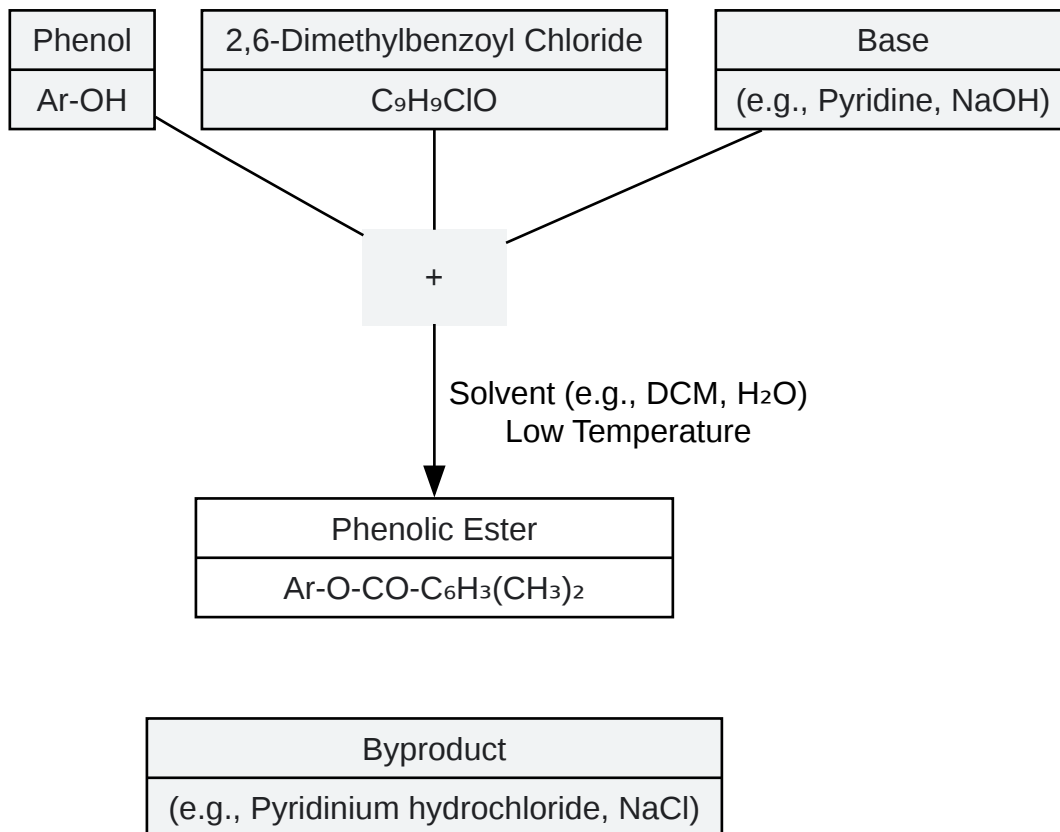
The acylation of phenols is a fundamental transformation in organic synthesis, yielding valuable phenolic esters. These esters are not only important final products in various applications, including pharmaceuticals, agrochemicals, and polymers, but also serve as crucial intermediates where the hydroxyl group of a phenol requires protection. **2,6-Dimethylbenzoyl chloride** is a sterically hindered acylating agent. Its use can impart specific properties to the resulting ester, such as increased stability or altered biological activity.

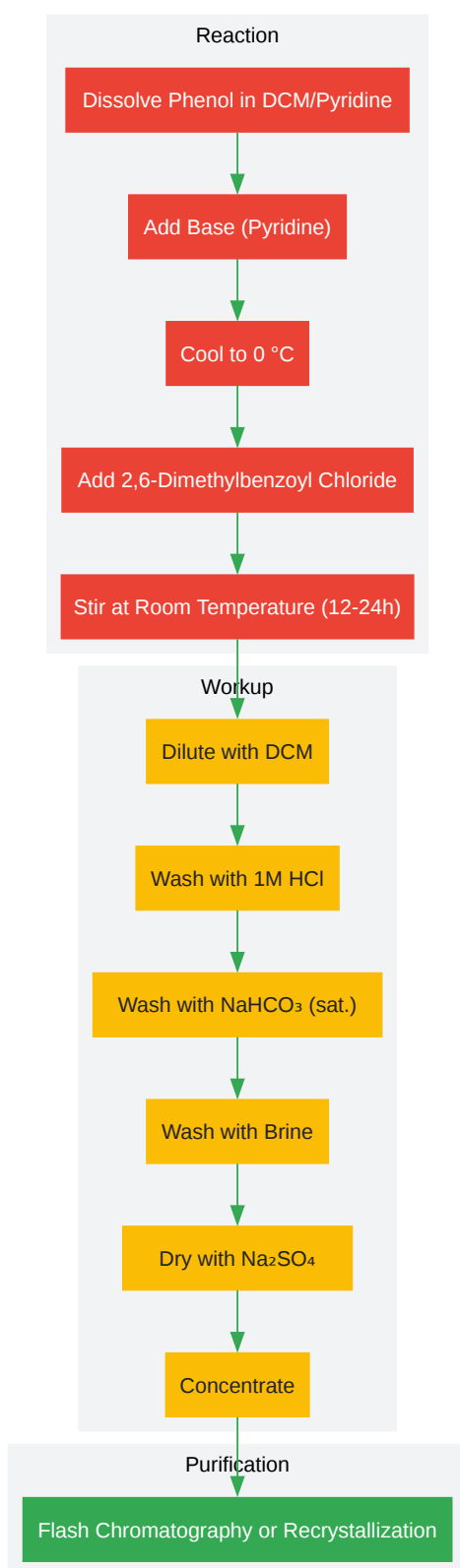
The primary challenge in the acylation of phenols is controlling the regioselectivity between O-acylation (ester formation) and C-acylation (Friedel-Crafts acylation or Fries rearrangement),

which leads to the formation of hydroxyaryl ketones.^{[1][2]} This protocol focuses on reaction conditions that favor the kinetically controlled O-acylation product.

Reaction Scheme

General Reaction Scheme for O-Acylation of Phenols





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References

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- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Acylation of Phenols with 2,6-Dimethylbenzoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293839#acylation-of-phenols-with-2-6-dimethylbenzoyl-chloride-procedure]

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